

# A Technical Guide to Decanoyl Chloride

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## Compound of Interest

Compound Name: Decanoyl chloride

Cat. No.: B1670087

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IUPAC Name: **Decanoyl chloride**<sup>[1]</sup>

Synonyms: Capric acid chloride, Caprinoyl chloride, n-**Decanoyl chloride**<sup>[2][3][4][5]</sup>

## Introduction

**Decanoyl chloride** (CAS No. 112-13-0) is a linear acyl chloride, a class of organic compounds characterized by the -COCl functional group. It is derived from decanoic acid and presents as a colorless to pale yellow liquid with a distinct, pungent odor. Its chemical structure, featuring a ten-carbon aliphatic chain, renders it a key intermediate in a multitude of synthetic applications.

This document serves as a technical guide for researchers, scientists, and professionals in drug development, providing in-depth information on the physicochemical properties, synthesis, applications, and safety protocols associated with **decanoyl chloride**. Its high reactivity makes it a valuable reagent for introducing the decanoyl group into molecules, thereby modifying their lipophilicity and biological properties.

## Physicochemical and Spectroscopic Data

Quantitative data for **decanoyl chloride** is summarized below for ease of reference. These properties are critical for designing experimental conditions and ensuring safe handling.

Property	Value	Reference
Molecular Formula	C10H19ClO	
Molecular Weight	190.71 g/mol	
Appearance	Clear, colorless to pale yellow liquid	
Density	0.919 g/mL at 25 °C	
Boiling Point	94-96 °C at 5 mmHg	
Refractive Index	n <sub>20/D</sub> 1.441	
Flash Point	140 °C (284 °F)	
Vapor Density	6.57 (vs air)	

## Synthesis and Experimental Protocols

**Decanoyl chloride** is most commonly synthesized from its corresponding carboxylic acid, decanoic acid. The following protocol details a standard laboratory procedure using oxalyl chloride.

Reaction:  $\text{CH}_3(\text{CH}_2)_8\text{COOH} + (\text{COCl})_2 \rightarrow \text{CH}_3(\text{CH}_2)_8\text{COCl} + \text{CO} + \text{CO}_2 + \text{HCl}$

Experimental Protocol: Synthesis of **Decanoyl Chloride** from Decanoic Acid

- Materials:
  - Decanoic acid
  - Oxalyl chloride
  - Dichloromethane (DCM), anhydrous
  - N,N-Dimethylformamide (DMF), catalytic amount
  - Ice bath

- Round-bottom flask equipped with a magnetic stirrer and a reflux condenser with a gas outlet (to vent HCl and CO)
- Procedure:
  - In a round-bottom flask, dissolve decanoic acid (1.0 equivalent) in anhydrous dichloromethane (DCM).
  - Cool the solution to 0 °C using an ice bath.
  - Add a catalytic amount of DMF (e.g., 3 drops) to the solution.
  - Slowly add oxalyl chloride (2.0-4.0 equivalents) dropwise to the stirred solution. Vigorous gas evolution (HCl, CO, CO<sub>2</sub>) will be observed. Ensure the reaction is performed in a well-ventilated fume hood.
  - After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for approximately 4 hours, or until gas evolution ceases.
  - Monitor the reaction completion by IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid and appearance of the sharp C=O stretch of the acyl chloride at a higher wavenumber).
  - Once the reaction is complete, remove the solvent and excess oxalyl chloride under reduced pressure using a rotary evaporator.
  - The resulting crude **decanoyl chloride**, typically a yellow oil, can be used directly for subsequent reactions or purified by vacuum distillation.

## Applications in Research and Drug Development

**Decanoyl chloride** is a versatile acylating agent used to introduce the 10-carbon decanoyl moiety into various substrates. This functionalization is particularly relevant in pharmaceutical and life sciences research.

- **Pharmaceutical Synthesis:** It is a crucial building block in the synthesis of Active Pharmaceutical Ingredients (APIs). The addition of the lipophilic decanoyl chain can modify a

drug's pharmacokinetic profile, such as its bioavailability and membrane permeability. It is used in the synthesis of metalloproteinase inhibitors and reversible analgesics.

- Organic Synthesis: **Decanoyl chloride** is widely employed for the synthesis of esters and amides via reaction with alcohols and amines, respectively. It has been used in the synthesis of complex oligomers, such as those composed of alternating 2,6-diaminopyridine and 2,6-pyridinedicarbonyl units.
- Biocatalysis and Materials Science: The compound has been shown to enhance the activity of enzymes in organic solvents, for example, during the synthesis of poly(lactic acid).
- Other Industries: It also serves as a precursor in the production of surfactants, emulsifiers, agrochemicals, and other specialty chemicals.

## Mandatory Visualizations

The following diagrams illustrate the utility and synthesis of **decanoyl chloride**.

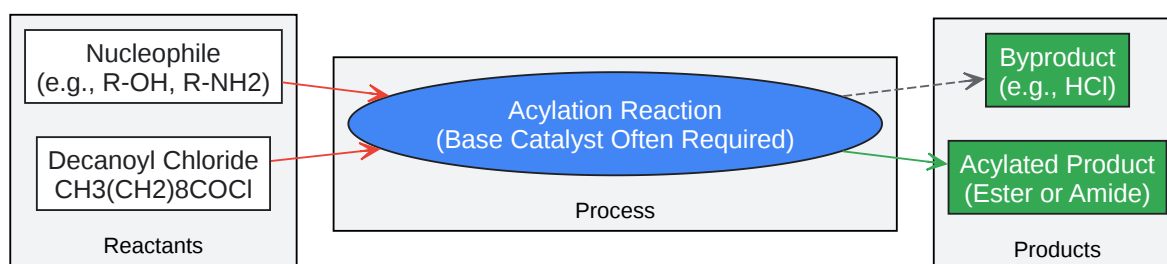


Diagram 1: General Acylation Workflow

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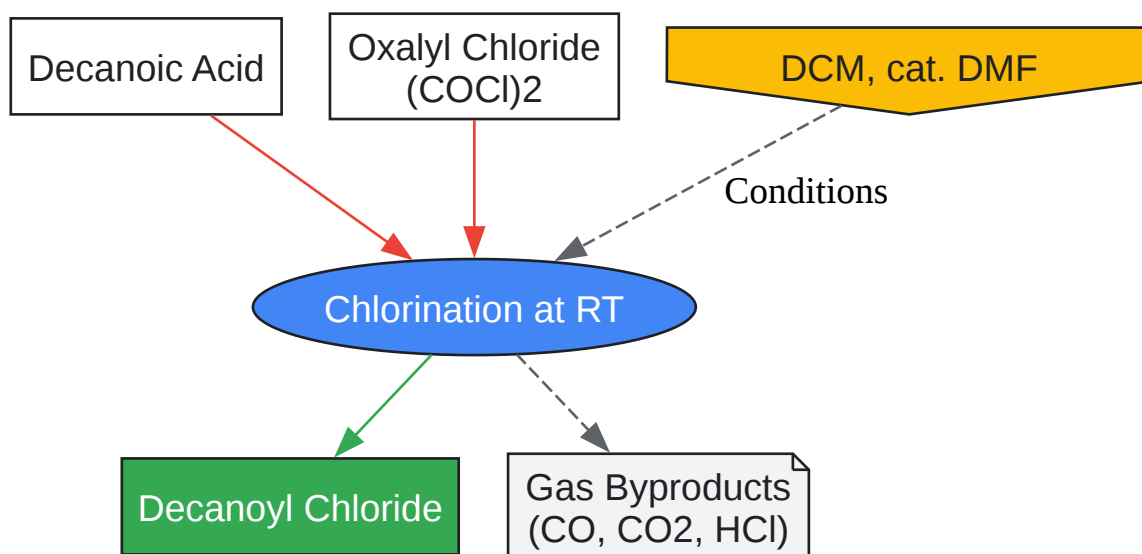


Diagram 2: Synthesis Pathway from Decanoic Acid

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## References

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